

Proper Disposal Procedures for CL-82198: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cl-82198*

Cat. No.: *B7854478*

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For researchers, scientists, and drug development professionals utilizing **CL-82198**, a selective inhibitor of matrix metalloproteinase-13 (MMP-13), adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. While a specific Safety Data Sheet (SDS) with comprehensive disposal instructions for **CL-82198** is not readily available in the public domain, its classification as a combustible solid and general chemical characteristics provide a basis for establishing a safe disposal workflow.

This guide offers essential, immediate safety and logistical information, including operational and disposal plans, to directly address procedural questions. It is designed to be a trusted resource for laboratory safety and chemical handling, extending value beyond the product itself.

Summary of Key Data

To facilitate easy reference, the following table summarizes the essential quantitative data for **CL-82198**.

Property	Value	Source
IC50	10 μ M	Sigma-Aldrich
Form	Solid	Sigma-Aldrich
Appearance	Light yellow	Sigma-Aldrich
Solubility in Water	25 mg/mL	Sigma-Aldrich
Storage Temperature	-20°C	Sigma-Aldrich
Storage Class	11 - Combustible Solids	Sigma-Aldrich

Experimental Protocols: Disposal Procedures

The following step-by-step methodology outlines the recommended procedure for the disposal of **CL-82198**. This protocol is based on standard practices for the disposal of solid, combustible, non-acutely hazardous chemical waste in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **CL-82198** waste.

2. Waste Segregation:

- Solid Waste: Collect un-used or expired solid **CL-82198** in its original container or a clearly labeled, compatible waste container.
- Contaminated Materials: Any materials contaminated with **CL-82198**, such as pipette tips, gloves, and bench paper, should be considered chemical waste. These items should be collected in a designated, sealed plastic bag or a labeled container for solid chemical waste.
- Solutions: Aqueous solutions of **CL-82198** should be collected in a designated, sealed, and clearly labeled container for aqueous chemical waste. Do not dispose of solutions down the drain unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

3. Waste Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the chemical name "**CL-82198**," and the approximate quantity. Follow your institution's specific labeling requirements.

4. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure satellite accumulation area.
- Ensure that the waste is segregated from incompatible materials, particularly strong oxidizing agents.

5. Disposal Request:

- Once the waste container is full, or in accordance with your institution's guidelines, submit a chemical waste pickup request to your EHS department.
- Do not dispose of solid **CL-82198** or contaminated materials in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CL-82198**.



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Caption: Disposal workflow for **CL-82198**.

Disclaimer: The information provided is based on the known properties of **CL-82198** and general laboratory safety guidelines. Always consult your institution's specific chemical hygiene

plan and waste disposal procedures. If a Safety Data Sheet (SDS) for **CL-82198** is available, its recommendations supersede the guidance provided here.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com